

# CAS 98-37-3 physical and chemical data

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## Compound of Interest

**Compound Name:** 2-Amino-4-hydroxybenzenesulfonic acid  
**Cat. No.:** B1211229

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An In-depth Technical Guide to 2-Aminophenol-4-sulfonic acid (CAS 98-37-3)

This technical guide provides a comprehensive overview of the physical and chemical properties of 2-Aminophenol-4-sulfonic acid (CAS 98-37-3), intended for researchers, scientists, and professionals in drug development. This document details experimental methodologies for key physical and chemical property determination and outlines a synthetic route to the compound.

## Physical and Chemical Properties

2-Aminophenol-4-sulfonic acid is an important intermediate in the synthesis of various dyes and has potential applications in other areas of chemical research.[\[1\]](#) The physical and chemical data for this compound are summarized below.

Table 1: Physical Properties of 2-Aminophenol-4-sulfonic acid

Property	Value	Source
Melting Point	≥300 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Rhombic brown crystals or off-white solid	<a href="#">[2]</a> <a href="#">[4]</a>
Water Solubility	<0.1 g/100 mL at 21.5 °C	<a href="#">[3]</a>
Density	1.5149 g/cm³ (rough estimate)	<a href="#">[2]</a>
Vapor Pressure	0 Pa at 25 °C	<a href="#">[2]</a>
Refractive Index	1.5500 (estimate)	<a href="#">[2]</a>

Table 2: Chemical and Spectroscopic Properties of 2-Aminophenol-4-sulfonic acid

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>4</sub> S	<a href="#">[3]</a>
Molecular Weight	189.19 g/mol	<a href="#">[3]</a>
pKa	-0.81±0.50 (Predicted)	<a href="#">[2]</a>
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, strong acids, and strong bases. May be sensitive to prolonged exposure to air.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	3-amino-4-hydroxybenzenesulfonic acid, 4-Hydroxy-3-aminobenzenesulfonic acid, o-Aminophenol-p-sulfonic acid	<a href="#">[3]</a>

## Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties are crucial for reproducible research. The following sections describe standard protocols that can be adapted for 2-Aminophenol-4-sulfonic acid.

## Determination of Melting Point (Capillary Method)

This protocol is based on the ASTM E324 standard test method.[\[2\]](#)

- Sample Preparation: A small amount of finely powdered, dry 2-Aminophenol-4-sulfonic acid is packed into a capillary tube to a height of 2-4 mm.
- Apparatus: A calibrated melting point apparatus equipped with a heating block, a thermometer, and a means to control the heating rate is used.
- Procedure:
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a rapid rate to a temperature approximately 10-15 °C below the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute.
  - The temperature at which the first liquid appears (initial melting point) and the temperature at which the last solid particle disappears (final melting point) are recorded.
- Reporting: The melting point is reported as a range from the initial to the final melting point. Given that 2-Aminophenol-4-sulfonic acid decomposes at high temperatures, it is noted that the substance may char or discolor as it approaches its decomposition temperature.

## Determination of Water Solubility (Flask Method)

This protocol is based on the OECD Guideline 105 for testing of chemicals.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Apparatus: A constant temperature water bath, a mechanical shaker, a centrifuge, and an analytical method for quantifying the concentration of the solute (e.g., HPLC, UV-Vis spectroscopy).

- Procedure:
  - An excess amount of 2-Aminophenol-4-sulfonic acid is added to a known volume of distilled water in a glass flask.
  - The flask is sealed and agitated in a constant temperature bath (e.g., 25 °C) for a sufficient time to reach equilibrium (preliminary tests should be conducted to determine this time).
  - After equilibration, the mixture is centrifuged to separate the undissolved solid.
  - A sample of the clear supernatant is carefully removed.
  - The concentration of 2-Aminophenol-4-sulfonic acid in the supernatant is determined using a validated analytical method.
- Reporting: The water solubility is reported in g/L or mg/mL at the specified temperature.

## Synthesis of 2-Aminophenol-4-sulfonic acid

A common method for the synthesis of 2-Aminophenol-4-sulfonic acid is the sulfonation of 2-aminophenol.

## Experimental Protocol: Sulfonation of 2-Aminophenol

This protocol is adapted from a described synthetic method.

- Reaction Setup: A four-necked round-bottom flask is equipped with a mechanical stirrer, a dropping funnel, a thermometer, and a reflux condenser.
- Procedure:
  - 30 g of 2-aminophenol (99% purity) is slowly added to 56 mL of fuming sulfuric acid (containing  $\geq 20.0\%$  SO<sub>3</sub>) in the reaction flask. The addition rate is controlled to maintain the temperature at or below 63 °C.
  - After the addition is complete, the reaction mixture is heated to and maintained at  $65 \pm 2$  °C for 2 hours.

- The reaction mixture is then carefully poured into 150 mL of water at 30 °C.
- The mixture is heated to 97 ± 1 °C to facilitate precipitation.
- After precipitation is complete, the mixture is gradually cooled to 30 °C.
- The solid product is collected by filtration and washed with cold water.
- The product is then dried to yield 2-Aminophenol-4-sulfonic acid.

## Visualizations

### Synthesis Workflow of 2-Aminophenol-4-sulfonic acid

The following diagram illustrates the key steps in the synthesis of 2-Aminophenol-4-sulfonic acid via the sulfonation of 2-aminophenol.



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Caption: Synthesis workflow for 2-Aminophenol-4-sulfonic acid.

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- To cite this document: BenchChem. [CAS 98-37-3 physical and chemical data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1211229#cas-98-37-3-physical-and-chemical-data>]

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